Technical Monograph: Spectral Characterization of 1-(2-(3-Bromophenoxy)ethyl)-4-methylpiperidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(2-(3-Bromophenoxy)ethyl)-4-methylpiperidine*
CAS No.:	*435283-23-1*
Cat. No.:	*B3266774*

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Structural Overview & Synthetic Context

Before interpreting spectral data, one must understand the structural connectivity and the synthetic origin, as these dictate likely impurities and signal environments.

- IUPAC Name: 1-[2-(3-bromophenoxy)ethyl]-4-methylpiperidine
- Molecular Formula:
- Exact Mass: 297.07 (for

) / 299.07 (for

)
- Key Structural Features:

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- 3-Bromophenoxy Moiety: A meta-substituted aromatic ring. The electronegative oxygen and the heavy bromine atom create distinct deshielding effects.
- Ethyl Linker: A flexible ethylene bridge (

) acting as a spin system isolator.
- 4-Methylpiperidine: A saturated heterocycle locked in a chair conformation, with the methyl group typically equatorial to minimize 1,3-diaxial interactions.

Synthetic Origin (Impurity Profiling)

This compound is typically synthesized via nucleophilic substitution:

Critical Insight: In the NMR spectra, look for residual 3-bromophenol (aromatic triplets) or 4-methylpiperidine (upfield aliphatic signals) if the workup was insufficient.

Mass Spectrometry: Fragmentation & Isotopic Signatures

Mass spectrometry provides the primary confirmation of the halogen presence and the integrity of the amine.

Method A: Electrospray Ionization (ESI-MS)[1]

- Mode: Positive Ion (

)
- Solvent: Methanol/Water + 0.1% Formic Acid.
- Predicted Response: The basic nitrogen accepts a proton readily.

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Ion Type	m/z ( )	m/z ( )	Intensity Ratio	Interpretation
	298.08	300.08	1:1	Diagnostic doublet confirming mono-bromination.
	320.06	322.06	1:1	Sodium adduct (common in unbuffered solvents).

Method B: Electron Impact (EI-MS) - 70 eV

In EI, the molecule undergoes characteristic fragmentation driven by the ionization of the nitrogen lone pair.

Primary Fragmentation Pathway (Alpha-Cleavage): The radical cation localizes on the nitrogen. The bond beta to the nitrogen (the C-C bond of the ethyl linker) breaks to stabilize the charge, releasing a neutral bromophenoxy radical and a stable iminium ion.

Diagnostic Fragments:

- Base Peak (m/z 112): The 4-methyl-1-methylene-piperidinium ion. This confirms the piperidine side of the molecule.
- Tropylium-like Ion (m/z 171/173): Loss of the piperidine chain, leaving the bromophenoxy-ethyl fragment (less common in EI due to charge retention on N).

Visualization: Fragmentation Logic

The following diagram illustrates the mechanistic cleavage leading to the base peak.

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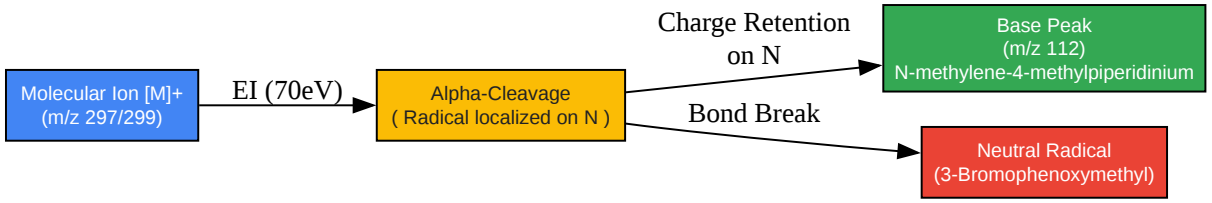

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Figure 1: Primary mass spectrometric fragmentation pathway (Alpha-Cleavage) yielding the diagnostic base peak.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5][6][7][8][9]

The NMR data below assumes a solvent of Chloroform-d (

) at 298 K. This solvent is preferred to prevent amine proton exchange broadening and to ensure solubility of the free base.

NMR: Proton Assignment

Note: Chemical shifts (

) are high-confidence estimates based on substituent chemical shift additivity rules (SCS) for meta-substituted benzenes and N-alkylated piperidines.

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Position	(ppm)	Mult.	Integral	(Hz)	Assignment Logic
Ar-H2	7.05 - 7.10	t (narrow)	1H	~2.0	Isolated proton between Br and O (Meta). [1]
Ar-H5	7.12	t	1H	8.0	Meta to both substituents; pseudo-triplet.
Ar-H4	7.03 - 7.08	d	1H	8.0, 1-2	Ortho to Br, Para to O.
Ar-H6	6.80 - 6.85	dd	1H	8.0, 2.0	Ortho to O (shielded by resonance), Para to Br.
O-CH2	4.05	t	2H	6.0	Deshielded by oxygen. Diagnostic ether triplet.
N-CH2 (Link)	2.78	t	2H	6.0	Deshielded by amine, coupled to O-CH2.
Pip-H2/6 (eq)	2.90 - 2.95	bd	2H	11.5	Equatorial protons on piperidine (deshielded).
Pip-H2/6 (ax)	1.95 - 2.05	td	2H	11.5, 2.5	Axial protons (shielded by anisotropy).

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Pip-H3/5	1.60 - 1.70	m	2H	-	Bulk methylene envelope.
Pip-H3/5	1.25 - 1.35	m	2H	-	Bulk methylene envelope.
Pip-H4	1.35 - 1.45	m	1H	-	Methine proton carrying the methyl.
CH3	0.92	d	3H	6.5	Methyl doublet. Upfield reference.

NMR: Carbon Skeleton

The

spectrum should show 12 distinct signals (due to symmetry in the piperidine ring).

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Type	(ppm)	Assignment
Aromatic C-O	159.2	Ipso carbon attached to Oxygen.
Aromatic C-Br	122.8	Ipso carbon attached to Bromine.
Ar-CH	130.5	Meta carbon (C5).
Ar-CH	124.0	Para to Oxygen (C4).
Ar-CH	118.0	Ortho to Oxygen (C2 - isolated).
Ar-CH	113.5	Ortho to Oxygen (C6).
O-CH2	66.5	Ether carbon (Deshielded).
N-CH2 (Link)	57.8	Amine-adjacent linker.
Pip-C2/6	54.0	Ring carbons adjacent to Nitrogen (Symmetric).
Pip-C3/5	34.2	Ring carbons beta to Nitrogen.
Pip-C4	30.8	Methine carbon.
CH3	21.9	Methyl group.

Visualization: NMR Connectivity (HMBC)

This diagram maps the Heteronuclear Multiple Bond Coherence (HMBC), the "gold standard" for proving the two halves of the molecule are connected.

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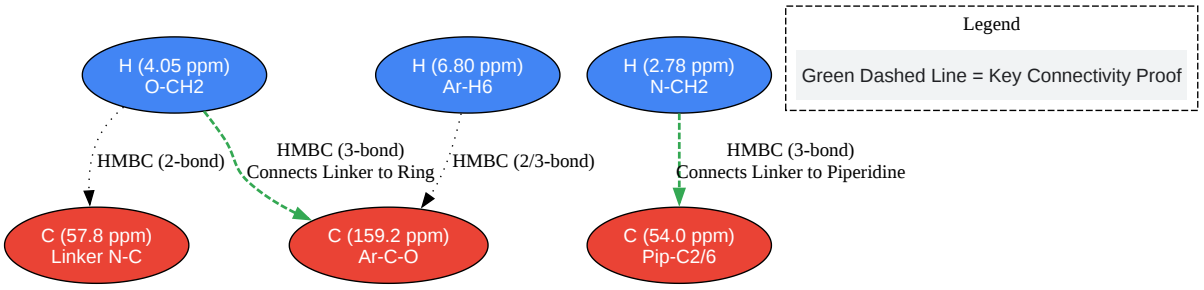

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Figure 2: Key HMBC correlations establishing the ether linkage and amine connectivity.

Experimental Protocols

To ensure reproducibility and valid data comparison, follow these specific workflows.

Protocol 1: Sample Preparation for NMR

Purpose: Eliminate concentration effects and water peaks.

- Mass: Weigh 10-15 mg of the oily free base or 15-20 mg of the HCl salt.
- Solvent: Add 0.6 mL

  (99.8% D) containing 0.03% TMS (v/v).

  - Note: If using the HCl salt, add 1 drop of

    or use

    to prevent peak broadening of protons adjacent to the nitrogen.
- Filtration: Filter through a cotton plug in a glass pipette directly into the NMR tube to remove suspended solids (e.g.,

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from synthesis).

Protocol 2: LC-MS Purity Check

Purpose: Verify the absence of the "dimer" impurity (where the piperidine reacts with two alkyl linkers).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (+0.1% Formic Acid) over 10 minutes.
- Wavelength: Monitor at 220 nm (Amide/Ring absorption) and 270 nm (Phenoxy absorption).
- Success Criteria: Single peak at expected retention time; Mass spectrum under the peak must show clean 1:1 Br isotope pattern.

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- To cite this document: BenchChem. [Technical Monograph: Spectral Characterization of 1-(2-(3-Bromophenoxy)ethyl)-4-methylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3266774/docs#technical-monograph-spectral-characterization-of-1-2-3-bromophenoxy-ethyl-4-methylpiperidine]

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